

An In-depth Technical Guide to 1-Cyclohexylethanol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 1-Cyclohexylethanol

Cat. No.: B074718

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This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Cyclohexylethanol**, tailored for researchers, scientists, and professionals in drug development. This document details experimental protocols, summarizes key data in a structured format, and visualizes essential workflows and concepts.

Core Physical and Chemical Properties

1-Cyclohexylethanol, a secondary alcohol, presents as a colorless liquid with a faint, characteristic odor. Its molecular structure consists of a cyclohexyl group attached to a carbon atom that is also bonded to a hydroxyl group and a methyl group. This structure contributes to its moderate polarity and its solubility characteristics.

Table 1: Physical Properties of 1-Cyclohexylethanol

Property	Value	Units
Molecular Formula	C8H16O	
Molecular Weight	128.21	g/mol
Boiling Point	185-187	°C
Melting Point	-20	°C
Density	0.925	g/mL at 25 °C
Refractive Index	1.464	at 20 °C
Flash Point	71	°C

Table 2: Solubility Data

Solvent	Solubility
Water	Slightly soluble
Ethanol	Miscible
Diethyl Ether	Miscible
Acetone	Miscible

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Cyclohexylethanol**.

Table 3: Key Spectroscopic Data for 1-Cyclohexylethanol

Spectroscopy Type	Key Peaks/Signals
^1H NMR	δ ~3.5 ppm (m, 1H, CH-OH), δ ~1.7-0.9 ppm (m, 11H, cyclohexyl), δ ~1.1 ppm (d, 3H, CH ₃)
^{13}C NMR	δ ~74 ppm (CH-OH), δ ~43 ppm (cyclohexyl CH), δ ~26-28 ppm (cyclohexyl CH ₂), δ ~23 ppm (CH ₃)
IR	~3350 cm ⁻¹ (broad, O-H stretch), ~2920 cm ⁻¹ (C-H stretch), ~1070 cm ⁻¹ (C-O stretch)
Mass Spec (EI)	m/z 128 (M ⁺), 110 (M ⁺ - H ₂ O), 83, 57

Experimental Protocols

Synthesis of 1-Cyclohexylethanol via Grignard Reaction

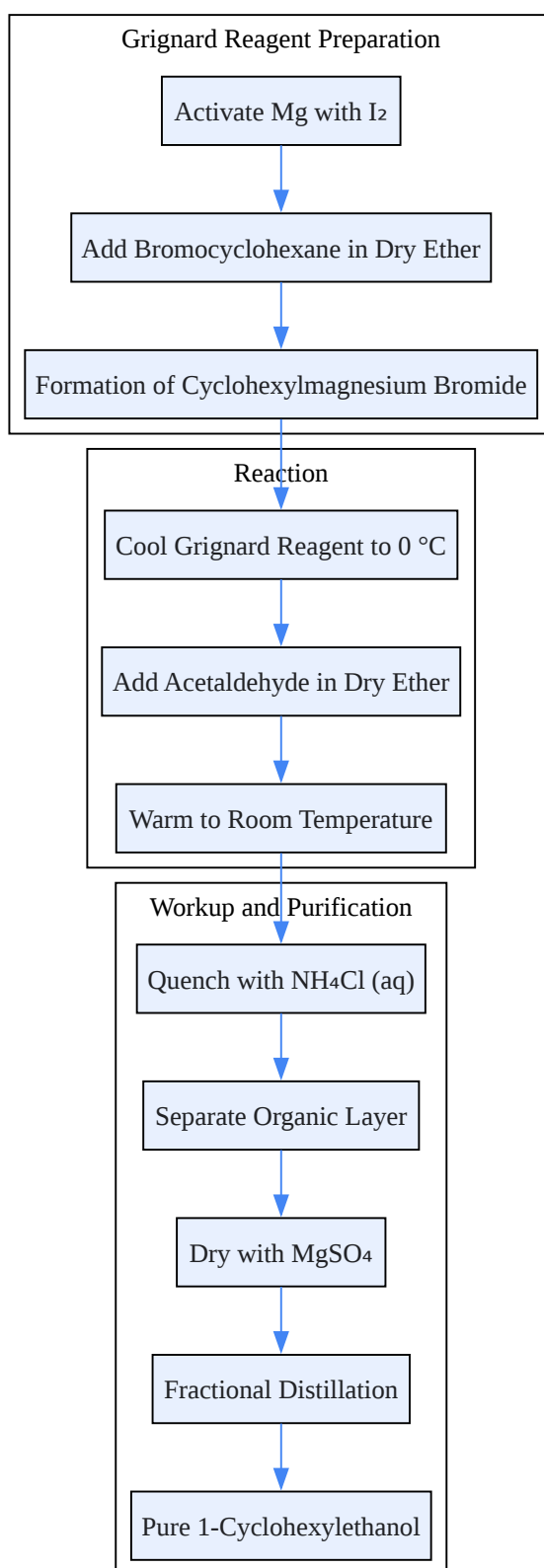
This protocol details the synthesis of **1-Cyclohexylethanol** from cyclohexylmagnesium bromide and acetaldehyde.

Materials:

- Magnesium turnings
- Iodine crystal
- Dry diethyl ether
- Bromocyclohexane
- Acetaldehyde
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Round-bottom flask, dropping funnel, condenser, magnetic stirrer

Procedure:

- Activate magnesium turnings with an iodine crystal in a flame-dried round-bottom flask under an inert atmosphere.
- Add a solution of bromocyclohexane in dry diethyl ether dropwise to the magnesium turnings to form the Grignard reagent, cyclohexylmagnesium bromide. Maintain a gentle reflux.
- Cool the Grignard reagent to 0 °C in an ice bath.
- Add a solution of acetaldehyde in dry diethyl ether dropwise to the stirred Grignard reagent.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure.
- Purify the crude product by fractional distillation to obtain **1-Cyclohexylethanol**.



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Figure 1. Workflow for the synthesis of **1-Cyclohexylethanol**.

Oxidation of 1-Cyclohexylethanol to 1-Cyclohexylethanone

This protocol describes the oxidation of the secondary alcohol to a ketone using pyridinium chlorochromate (PCC).

Materials:

- **1-Cyclohexylethanol**
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM)
- Silica gel
- Anhydrous sodium sulfate
- Round-bottom flask, magnetic stirrer

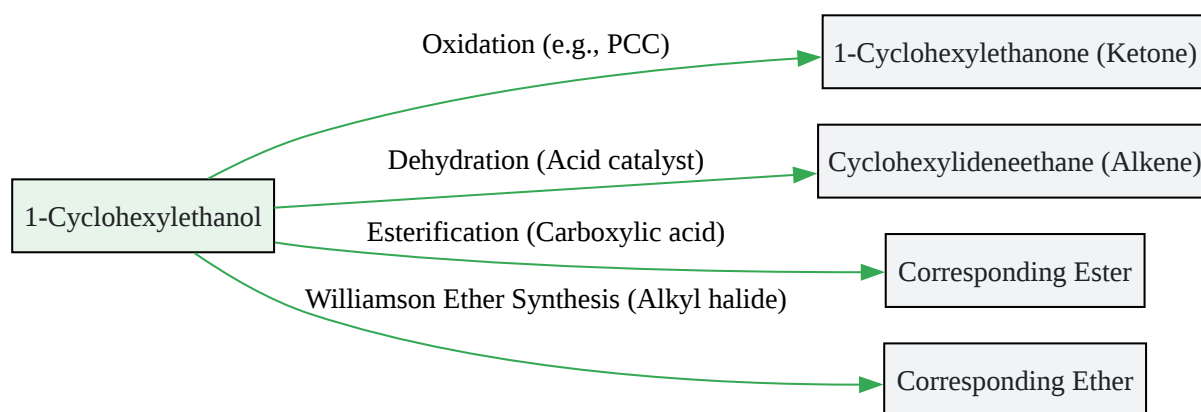
Procedure:

- Dissolve **1-Cyclohexylethanol** in dichloromethane in a round-bottom flask.
- Add pyridinium chlorochromate (PCC) to the solution in one portion.
- Stir the mixture at room temperature for 2-3 hours, monitoring the reaction by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Combine the filtrates and wash with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate.

- Filter and concentrate the solvent under reduced pressure to yield the crude 1-Cyclohexylethanone.
- Purify the product by column chromatography on silica gel if necessary.

Chemical Reactivity and Stability

1-Cyclohexylethanol undergoes typical reactions of a secondary alcohol. It can be oxidized to the corresponding ketone, 1-cyclohexylethanone. Dehydration, typically under acidic conditions, yields cyclohexylideneethane. It can also be converted to the corresponding ether or ester. The compound is stable under normal storage conditions but may be sensitive to strong oxidizing agents and strong acids.



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Figure 2. Key chemical reactions of **1-Cyclohexylethanol**.

Applications in Research and Drug Development

1-Cyclohexylethanol serves as a valuable building block in organic synthesis. Its chiral nature, when resolved into its enantiomers, makes it a useful precursor for the synthesis of chiral ligands and catalysts. In the context of drug development, it can be incorporated into larger molecules to modulate their lipophilicity and steric properties, potentially influencing their pharmacokinetic and pharmacodynamic profiles. Its derivatives have been investigated for a

range of biological activities, although **1-Cyclohexylethanol** itself is not a known therapeutic agent.

Safety and Handling

1-Cyclohexylethanol should be handled in a well-ventilated fume hood. It is combustible and appropriate safety precautions should be taken to avoid ignition sources. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. In case of contact with skin or eyes, flush with copious amounts of water. For detailed safety information, consult the Safety Data Sheet (SDS).

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